

N-Bsmoc-L-tryptophan chemical properties

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Compound of Interest

Compound Name: *N-Bsmoc-L-tryptophan*

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An In-depth Technical Guide to the Chemical Properties of **N-Bsmoc-L-tryptophan**

Introduction

N-tert-Butoxycarbonyl-L-tryptophan (N-Boc-L-tryptophan) is a derivative of the essential amino acid L-tryptophan, featuring a tert-butoxycarbonyl (Boc) protecting group on its α -amino group. [1][2][3][4] This chemical modification is fundamental in the field of synthetic organic chemistry, particularly in solid-phase peptide synthesis (SPPS) and solution-phase methods.[3] The Boc group serves to shield the amino group from unwanted reactions during the stepwise elongation of a peptide chain, and its facile removal under mild acidic conditions allows for the sequential addition of amino acids with high fidelity.[3][4][5]

The indole side chain of the tryptophan residue imparts unique structural and functional properties to peptides, influencing their conformation, receptor binding affinity, and overall biological activity.[2][3] Consequently, N-Boc-L-tryptophan is an indispensable building block for the synthesis of a wide array of bioactive peptides, therapeutic agents, and diagnostic tools.[4] [6] This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of N-Boc-L-tryptophan for researchers, scientists, and professionals in drug development.

Core Chemical Properties

N-Boc-L-tryptophan is typically a white to off-white crystalline powder.[1][6] It is stable under acidic conditions but can be deprotected using various reagents.[2]

Physicochemical Data

Property	Value	References
IUPAC Name	(2S)-2-[(tert-butoxy)carbonylamino]-3-(1H-indol-3-yl)propanoic acid	[7][8]
Synonyms	Boc-Trp-OH, N- α -Boc-L-tryptophan	[8]
CAS Number	13139-14-5	[1][7]
Molecular Formula	C ₁₆ H ₂₀ N ₂ O ₄	[2][6][7]
Molecular Weight	304.34 g/mol	[2][7]
Melting Point	136-138 °C (dec.)	[1][8][9]
Appearance	White to off-white granular powder	[1][6][8]
Density	1.262 g/cm ³	[8]
Boiling Point	535.7 °C at 760 mmHg	[8]
Topological Polar Surface Area	91.4 Å ²	[7]
InChI Key	NFVNYBJCJGKVQK-ZDUSSCGKSA-N	[7][8]

Solubility

Solvent	Solubility	References
Water	Less soluble	[2]
Organic Solvents	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, Dimethylformamide (DMF)	[1][2][10]

Spectroscopic Data

¹H-NMR Spectroscopy

¹H-NMR data for N-Boc-L-tryptophan in CDCl₃:[\[9\]](#)

Chemical Shift (δ)	Multiplicity	Integration	Assignment
8.13	br	1H	Indole-NH
7.61	d, J = 7.6 Hz	1H	Indole-7-H
7.37	d, J = 8.1 Hz	1H	Indole-4-H
7.11-7.15	m	2H	Indole-5,6-H
7.03	s	1H	Indole-2-H
5.06	br	1H	NHBoc
4.64-4.68	m	1H	α-CH
3.31-3.37	m	2H	β-CH ₂

| 1.43 | s | 9H | C(CH₃)₃ |

Infrared (IR) Spectroscopy

IR spectral data is available and can be sourced from spectral databases. The spectrum is characterized by absorptions corresponding to the N-H, C-H, C=O (from both the carbamate and carboxylic acid), and aromatic C=C bonds.

Mass Spectrometry

Mass spectrometry, particularly with electrospray ionization (ESI), is used for characterization. It's noted that tryptophan-derived metabolites can undergo fragmentation during ESI, which should be considered during analysis.[\[11\]](#)

Experimental Protocols

Synthesis of N-Boc-L-tryptophan

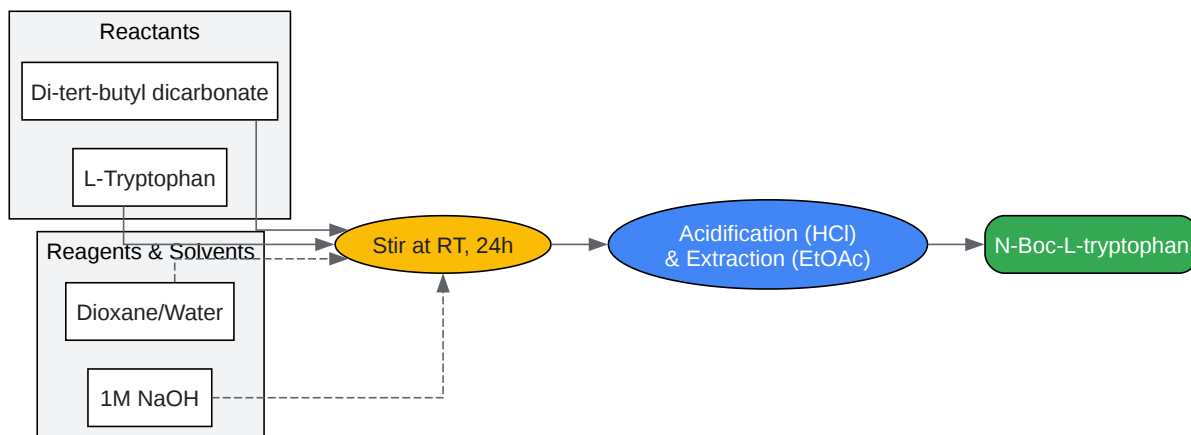
A common and efficient method for the synthesis of N-Boc-L-tryptophan involves the reaction of L-tryptophan with di-tert-butyl dicarbonate (Boc₂O) under basic conditions.[\[9\]](#)

Materials:

- L-tryptophan
- Di-tert-butyl dicarbonate (Boc₂O)
- 1 M Sodium Hydroxide (NaOH) solution
- Dioxane
- Water
- Ethyl Acetate (EtOAc)
- Aqueous Hydrochloric Acid (HCl)

Procedure:

- Dissolve L-tryptophan (50 mmol) in a 1:1 mixture of water and dioxane (200 mL).[9]
- To this solution, add di-tert-butyl dicarbonate (50 mmol) and 1 M NaOH (50 mL).[9]
- Stir the mixture vigorously at room temperature for 24 hours.[9]
- After 24 hours, adjust the pH of the mixture to approximately 2.4 by the slow addition of aqueous HCl.[9]
- Extract the aqueous mixture with ethyl acetate (2 x 150 mL).[9]
- Combine the organic phases and evaporate the solvent under reduced pressure to yield N-Boc-L-tryptophan as a white solid.[9]
- The crude product can be further purified by column chromatography on silica gel if necessary.[9]



Synthesis of N-Boc-L-tryptophan

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Synthesis of N-Boc-L-tryptophan.

Deprotection of the N-Boc Group

The removal of the Boc group is a critical step in peptide synthesis, typically achieved under mild acidic conditions.

Materials:

- N-Boc-protected peptide or amino acid
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)

Procedure:

- Dissolve the N-Boc-protected compound in dichloromethane.

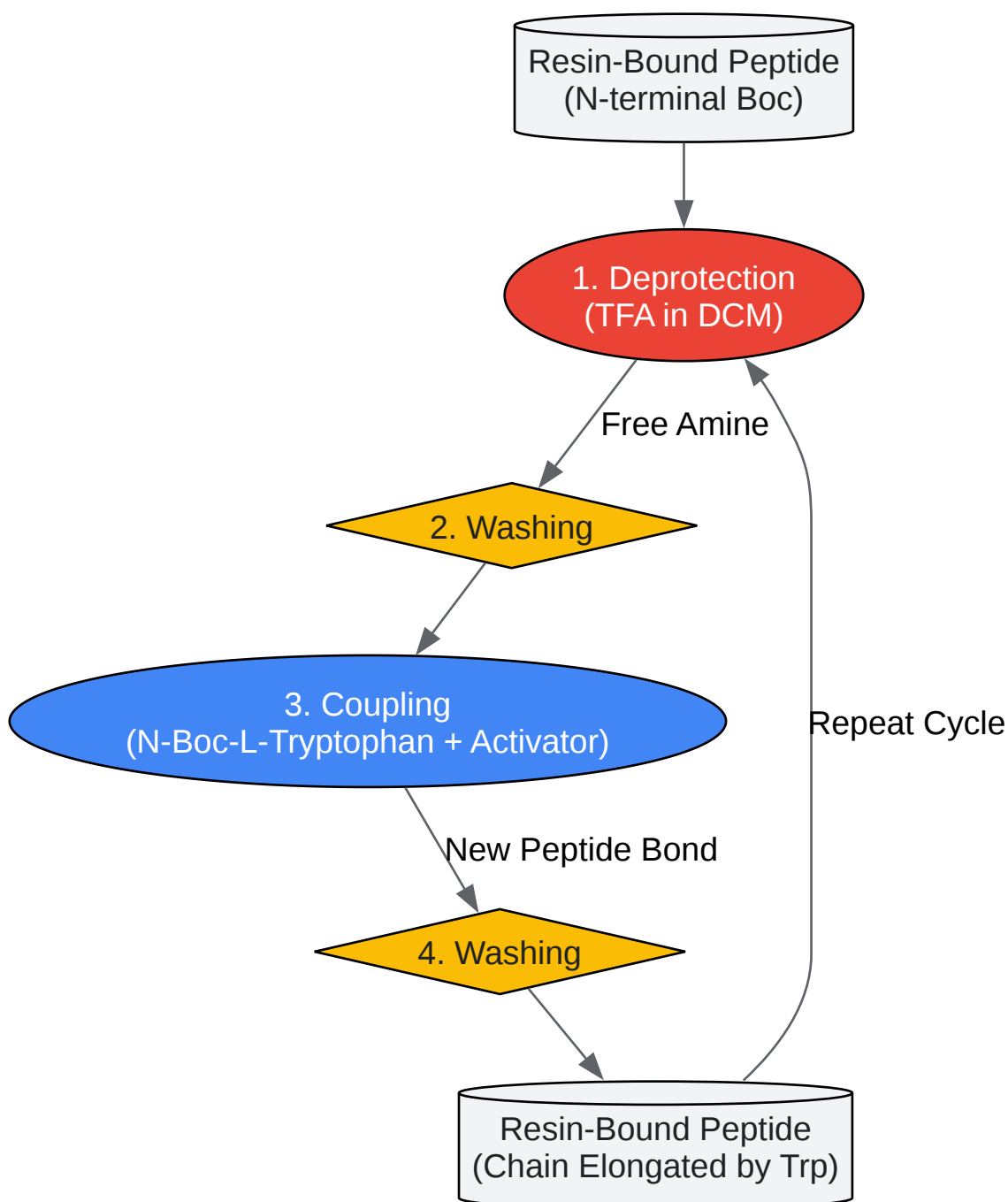
- Add an excess of trifluoroacetic acid (e.g., a solution of 25-50% TFA in DCM).
- Stir the reaction at room temperature for 30-60 minutes.
- Monitor the reaction to completion using an appropriate analytical technique (e.g., TLC or LC-MS).
- Remove the solvent and excess TFA under reduced pressure to yield the deprotected amine as its trifluoroacetate salt.

Applications in Peptide Synthesis

N-Boc-L-tryptophan is a cornerstone building block in SPPS.^{[3][4]} The Boc protecting group prevents the α -amino group from participating in peptide bond formation until it is intentionally removed.^{[3][5]} This allows for the controlled, sequential addition of amino acids to a growing peptide chain anchored to a solid support.^[12]

The SPPS cycle using Boc-protected amino acids involves four main steps:

- Deprotection: The Boc group of the resin-bound amino acid is removed with an acid (e.g., TFA).
- Washing: The resin is washed to remove excess reagents and by-products.
- Coupling: The next N-Boc-protected amino acid (like N-Boc-L-tryptophan) is activated and coupled to the newly freed amino group on the resin.
- Washing: The resin is washed again to prepare for the next cycle.



Solid-Phase Peptide Synthesis (SPPS) Cycle

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The SPPS workflow using N-Boc-L-tryptophan.

Conclusion

N-Boc-L-tryptophan is a critically important molecule in synthetic chemistry. Its well-defined chemical properties, straightforward synthesis, and crucial role as a protected amino acid make it indispensable for the construction of peptides. For researchers and professionals in drug discovery and biotechnology, a thorough understanding of this compound's characteristics and handling is essential for the successful synthesis of complex peptide-based molecules that drive innovation in medicine and biological research.[3]

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